

4-Methyl-5-nitroindoline hydrochloride MSDS

safety data sheet

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Methyl-5-nitroindoline
hydrochloride

CAS No.: 1956318-86-7

Cat. No.: B11889528

[Get Quote](#)

An In-Depth Technical Guide to the Safe Handling of **4-Methyl-5-nitroindoline Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been compiled to provide a comprehensive overview of the safety considerations for **4-Methyl-5-nitroindoline hydrochloride**. A specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for this exact compound (CAS No. 1956318-86-7) is not readily available in the public domain.^[1] The following guidance is therefore synthesized from data on structurally similar compounds, including nitroindoline and nitrotoluene derivatives. It is imperative that all laboratory personnel conduct their own risk assessments and adhere to all institutional and regulatory safety protocols.

Section 1: Chemical Identity and Physical Properties

4-Methyl-5-nitroindoline hydrochloride is a substituted indoline derivative. The indoline core is a common scaffold in medicinal chemistry, and the presence of a nitro group and a methyl group influences its reactivity, stability, and biological activity.

Molecular Formula: C₉H₁₁ClN₂O₂

While specific physical properties for the hydrochloride salt are not documented, data for the parent compound, 4-Methyl-5-nitroindoline (CAS No. 165250-68-0), and related structures provide some insight.^[2]

Table 1: Physicochemical Data of 4-Methyl-5-nitroindoline and Related Compounds

Property	4-Methyl-5-nitroindoline ^[2]	4-Methyl-5-nitro-1H-indole ^[3]
Molecular Weight	178.19 g/mol	176.17 g/mol
Molecular Formula	C ₉ H ₁₀ N ₂ O ₂	C ₉ H ₈ N ₂ O ₂
Purity	≥ 97%	≥ 95%
Storage	Room Temperature	Room Temperature

It is crucial to note that as a hydrochloride salt, **4-Methyl-5-nitroindoline hydrochloride** is expected to be a solid and likely more water-soluble than its free base form.

Section 2: Hazard Identification and Toxicological Profile

Based on the safety data for analogous compounds, **4-Methyl-5-nitroindoline hydrochloride** should be handled as a hazardous substance. The primary hazards are associated with the nitroaromatic functional group.

Potential Health Effects:

- Skin and Eye Irritation: Similar compounds are known to cause skin and serious eye irritation.^[4]
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.^[4]
- Harmful if Swallowed or Inhaled: While specific oral toxicity data is unavailable, related nitro compounds are classified as harmful if swallowed or inhaled.

- **Potential for Systemic Effects:** Absorption of significant quantities of similar aromatic nitro compounds can lead to cardiovascular disorders.
- **Carcinogenicity:** There is no specific data on the carcinogenicity of this compound. However, some related nitroaromatic compounds are suspected of causing cancer.^[5] It is prudent to handle this compound with appropriate precautions to minimize exposure.

Environmental Hazards:

- Some related compounds are harmful to aquatic life. Therefore, release into the environment should be avoided.

Section 3: Safe Handling and Storage Protocols

A proactive approach to safety is paramount when working with this compound.

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.^[5]^[6]
- Ensure safety showers and eyewash stations are readily accessible.^[6]

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles or a face shield.^[5]^[6]
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile). Change gloves immediately if contamination occurs.^[5]^[6]
- **Skin and Body Protection:** Wear a lab coat. For larger quantities or when there is a risk of splashing, consider additional protective clothing.
- **Respiratory Protection:** If dust is generated and engineering controls are insufficient, use a NIOSH-approved respirator with an appropriate particulate filter.^[5]^[6]

Hygiene Practices:

- Wash hands thoroughly after handling.^[5]

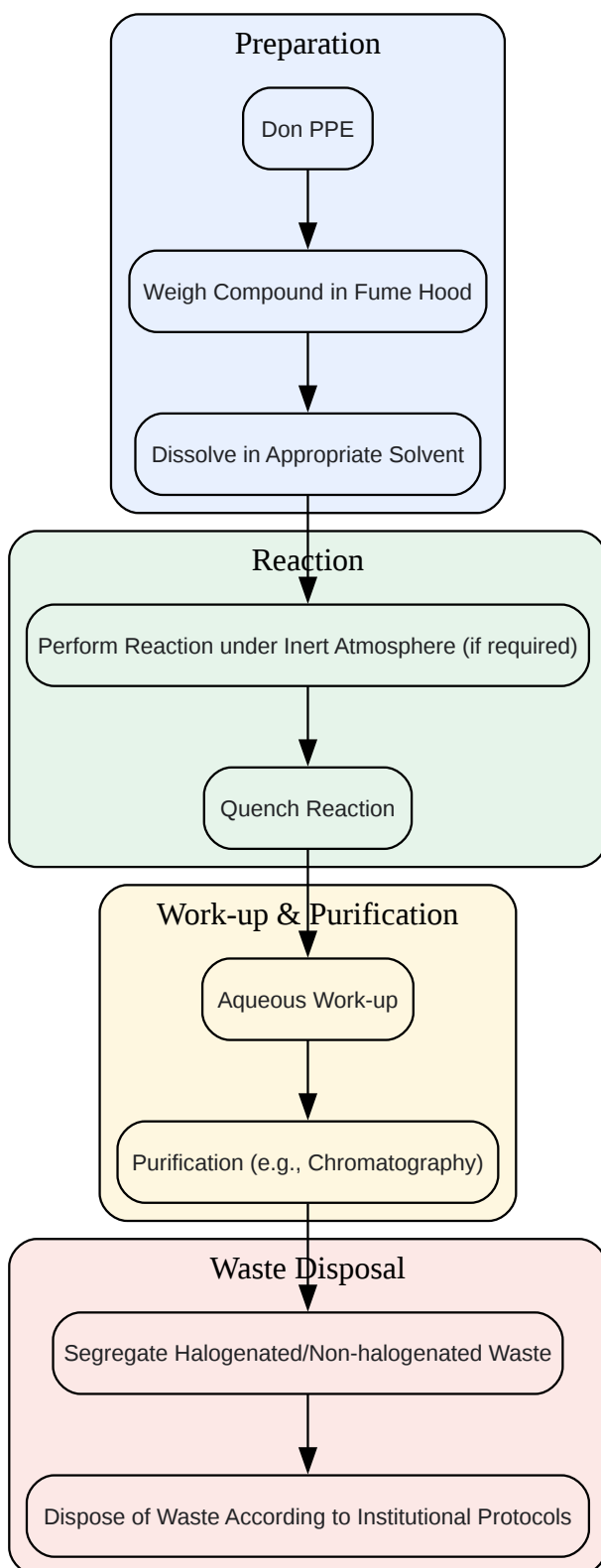
- Do not eat, drink, or smoke in the laboratory.^[5]
- Change out of contaminated clothing promptly.

Storage:

- Store in a cool, dry, and well-ventilated area.^[4]
- Keep the container tightly closed.^[4]
- Store away from incompatible materials such as strong oxidizing agents.^{[4][5]}

Section 4: Experimental Workflows and Methodologies

Diagram 1: General Laboratory Workflow for Handling **4-Methyl-5-nitroindoline Hydrochloride**



[Click to download full resolution via product page](#)

Caption: A generalized workflow for handling the compound from preparation to disposal.

Step-by-Step Protocol for Solution Preparation:

- Preparation: Don all required PPE as outlined in Section 3.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **4-Methyl-5-nitroindoline hydrochloride** onto weighing paper or into a suitable container. Avoid generating dust.
- Dissolution: Add the solid to the chosen solvent in a reaction vessel. Use a solvent in which the compound is known to be soluble and stable. Stir until fully dissolved.

Section 5: Emergency Procedures

In the event of an emergency, remain calm and follow established institutional protocols.

First Aid Measures:

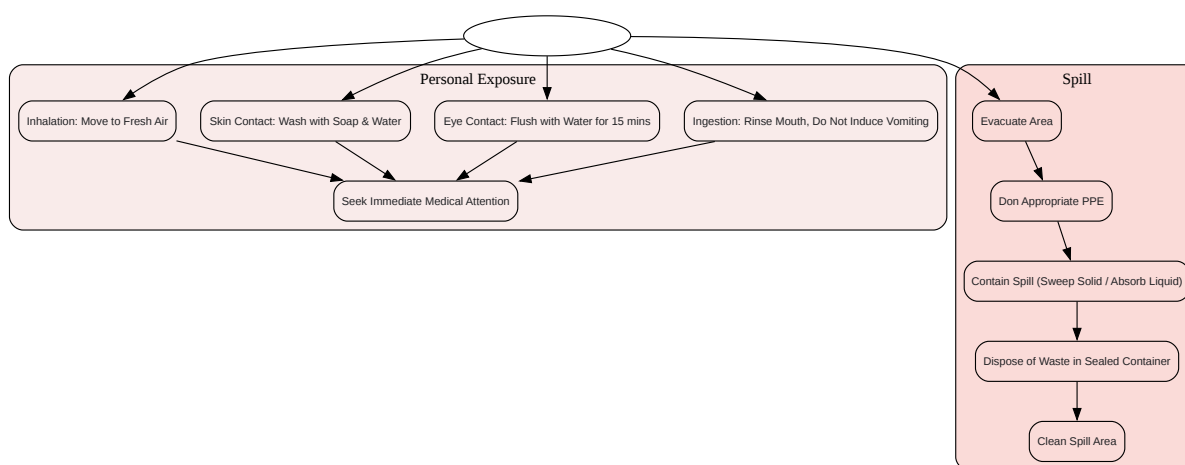
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[5\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[5\]](#)[\[6\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[5\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)

Spill Response:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.

- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.
- Do not allow the material to enter drains or waterways.[4]

Diagram 2: Emergency Response Flowchart



[Click to download full resolution via product page](#)

Caption: A flowchart outlining the immediate steps to take in case of personal exposure or a spill.

Section 6: Disposal Considerations

All waste materials containing **4-Methyl-5-nitroindoline hydrochloride** must be disposed of as hazardous waste.

- Chemical Waste: Dispose of in accordance with all applicable federal, state, and local regulations. Do not mix with other waste streams unless explicitly permitted.
- Contaminated Materials: Any materials that have come into contact with the compound (e.g., gloves, weighing paper, pipette tips) should also be disposed of as hazardous waste.

References

- ChemBK. **4-Methyl-5-nitroindoline hydrochloride**. [[Link](#)]
- StruChem. 4-Methyl-5-nitroindoline, min 97%, 50 mg. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chembk.com [chembk.com]
- 2. calpaclab.com [calpaclab.com]
- 3. chemscene.com [chemscene.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [4-Methyl-5-nitroindoline hydrochloride MSDS safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11889528/docs#4-methyl-5-nitroindoline-hydrochloride-msds-safety-data-sheet>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)